

# Personal protective equipment for handling alpha-Ylangene

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## Essential Safety and Handling Guide for Alpha-Ylangene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **alpha-Ylangene**. The following procedural guidance is based on available data and general laboratory safety principles for similar chemical compounds, as a specific Safety Data Sheet (SDS) for **alpha-Ylangene** with comprehensive hazard classification is not readily available.

### I. Quantitative Data Summary

For quick reference, the following table summarizes the key physical and chemical properties of **alpha-Ylangene**.

Property	Value	Unit	Source
CAS Number	14912-44-8	N/A	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	N/A	[2]
Molecular Weight	204.35	g/mol	[2]
Appearance	Pale yellow clear liquid (est.)	N/A	[3]
Boiling Point	248.00 to 249.00 @ 760.00 mm Hg	°C	[3]
Flash Point	221.00 (105.00)	°F (°C)	[3]
Vapor Pressure	0.038000 @ 25.00 °C (est.)	mmHg	[3]
Water Solubility	0.1614 @ 25 °C (est.)	mg/L	[3]
LogP (o/w)	6.210 (est.)	N/A	[3]

## II. Personal Protective Equipment (PPE)

While a specific GHS classification for **alpha-Ylangene** is not currently available, prudent laboratory practice dictates the use of standard PPE to minimize exposure.[3] Based on the handling of similar sesquiterpenoid compounds, the following PPE is recommended:

- **Hand Protection:** Chemical-resistant gloves (e.g., Nitrile rubber) should be worn to prevent skin contact.
- **Eye/Face Protection:** Safety glasses with side-shields or chemical safety goggles are essential to protect against splashes.
- **Skin and Body Protection:** A standard laboratory coat should be worn to protect personal clothing. For larger quantities or in situations with a higher risk of splashing, consider additional protective clothing such as an apron or coveralls.
- **Respiratory Protection:** In a well-ventilated area, respiratory protection is not typically required for small quantities. If vapors or aerosols are likely to be generated, or if working in

a poorly ventilated space, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

### III. Operational Plan: Safe Handling Procedures

Adherence to the following procedures will help ensure the safe handling of **alpha-Ylangene** in a laboratory setting:

- Engineering Controls:
  - Work in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate vapors or aerosols.
- General Hygiene Measures:
  - Avoid contact with skin, eyes, and clothing.
  - Wash hands thoroughly after handling.
  - Do not eat, drink, or smoke in areas where chemicals are handled.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.
  - Keep away from heat, sparks, and open flames.

### IV. Disposal Plan

Dispose of **alpha-Ylangene** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. As a general guideline:

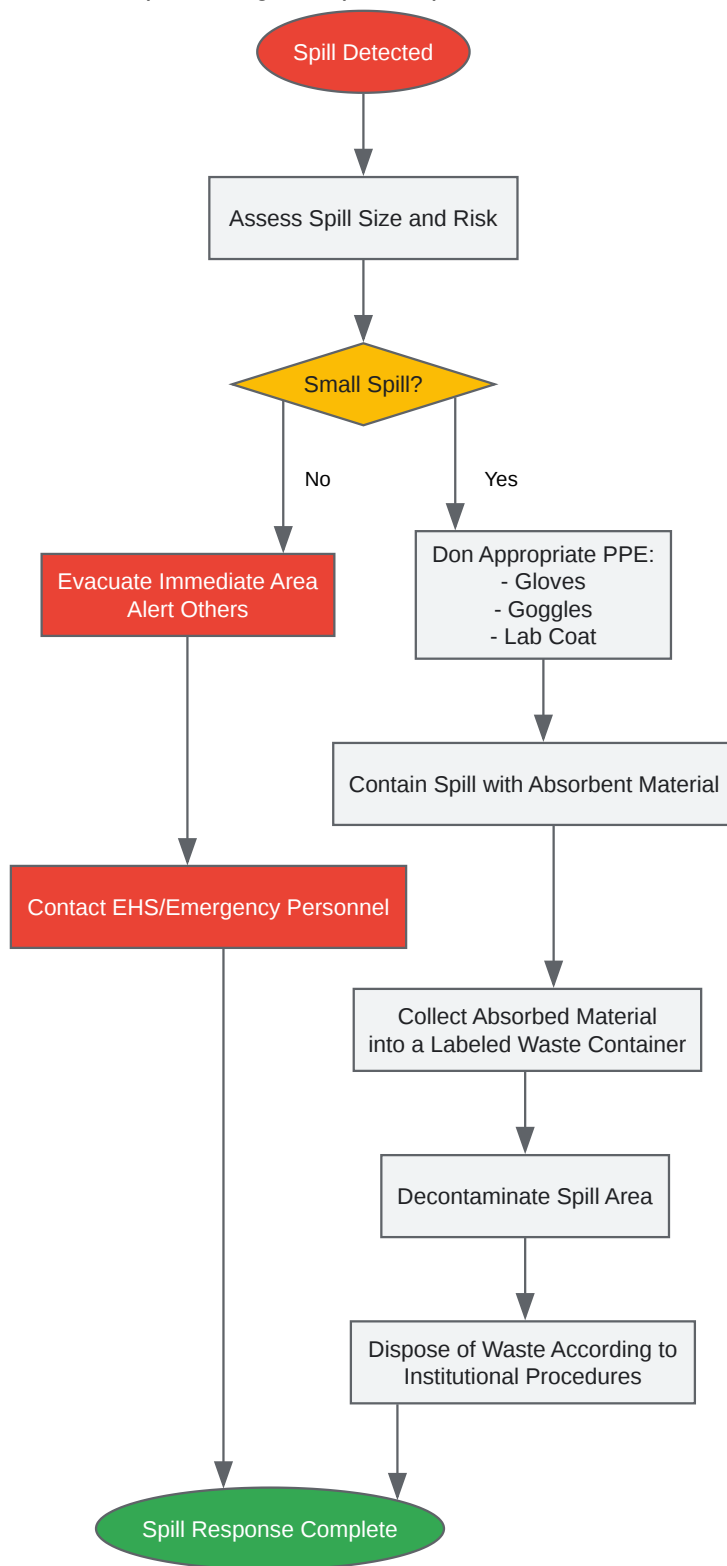
- Waste Characterization: Due to its high flashpoint, **alpha-Ylangene** is not classified as a flammable liquid under GHS, but it is combustible.[3] It should be treated as a chemical waste.
- Containerization: Collect waste in a properly labeled, sealed, and compatible container.

- Disposal Route: Contact your institution's environmental health and safety (EHS) office for specific disposal procedures. Do not dispose of down the drain or in the general trash.

## V. Spill Response Workflow

In the event of an **alpha-Ylangene** spill, follow the logical workflow outlined below.

## Alpha-Ylangene Spill Response Workflow



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Caption: Logical workflow for responding to an **alpha-Ylangene** spill.

## VI. Experimental Protocols

Currently, there are no standardized, publicly available experimental protocols that specifically cite detailed methodologies for the use of **alpha-Ylangene**. Researchers should develop their own protocols based on the intended application, incorporating the safety and handling procedures outlined in this guide. Always perform a thorough risk assessment before beginning any new experiment.

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